

# In-Depth Technical Guide: Quinoxifen-d4

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## Compound of Interest

Compound Name: Quinoxifen-d4

Cat. No.: B12415389

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Quinoxifen-d4**, a deuterated analog of the fungicide Quinoxifen. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, analytical methodologies, and biological mode of action.

## Core Chemical Data

**Quinoxifen-d4**, the isotopically labeled version of Quinoxifen, serves as a crucial internal standard for quantitative analytical studies. While a specific CAS number for **Quinoxifen-d4** is not officially assigned and is often cited as "Not Available" (NA)[1], the CAS number for the parent compound, Quinoxifen, is 124495-18-7[2][3].

Table 1: Physicochemical Properties of **Quinoxifen-d4**

Property	Value	Source
Chemical Name	5,7-Dichloro-4-(4-fluorophenoxy)quinoline-d4	[1]
Synonyms	5,7-dichloro-4-(2,3,5,6-tetradeuterio-4-fluorophenoxy)quinoline	[2]
Molecular Formula	C <sub>15</sub> H <sub>4</sub> D <sub>4</sub> Cl <sub>2</sub> FNO	
Molecular Weight	312.16 g/mol	
Purity	>95% (by HPLC)	
Appearance	Off-white flocculent solid (inferred from parent compound)	
Storage Temperature	+4°C or 2-8°C	

## Synthesis Overview

The synthesis of the parent compound, Quinoxifen, involves the reaction of 4,5,7-Trichloro Quinoline with Sodium 4-hydroxyphenolate. The synthesis of **Quinoxifen-d4** would follow a similar pathway, utilizing a deuterated 4-fluorophenol as a starting material.

## Analytical Methodology

**Quinoxifen-d4** is primarily used as an internal standard in analytical methods for the detection and quantification of Quinoxifen in various matrices. A validated method for the analysis of Quinoxifen in grapes utilizes gas chromatography with mass selective detection (GC-MSD).

Table 2: Parameters for GC-MSD Analysis of Quinoxifen

Parameter	Specification	Source
Instrumentation	Gas Chromatography with Mass Selective Detection (GC-MSD)	
Sample Preparation	Similar to Method ERC95.26	
Quantification Ion	237 amu	
Confirmation Ion	272 amu	
Fortification Levels	0.01 to 0.5 mg/kg	
Average Recovery	94 ± 8% in raisins (0.01 to 0.1 mg/kg)	

### Experimental Workflow for Quinoxifen Analysis



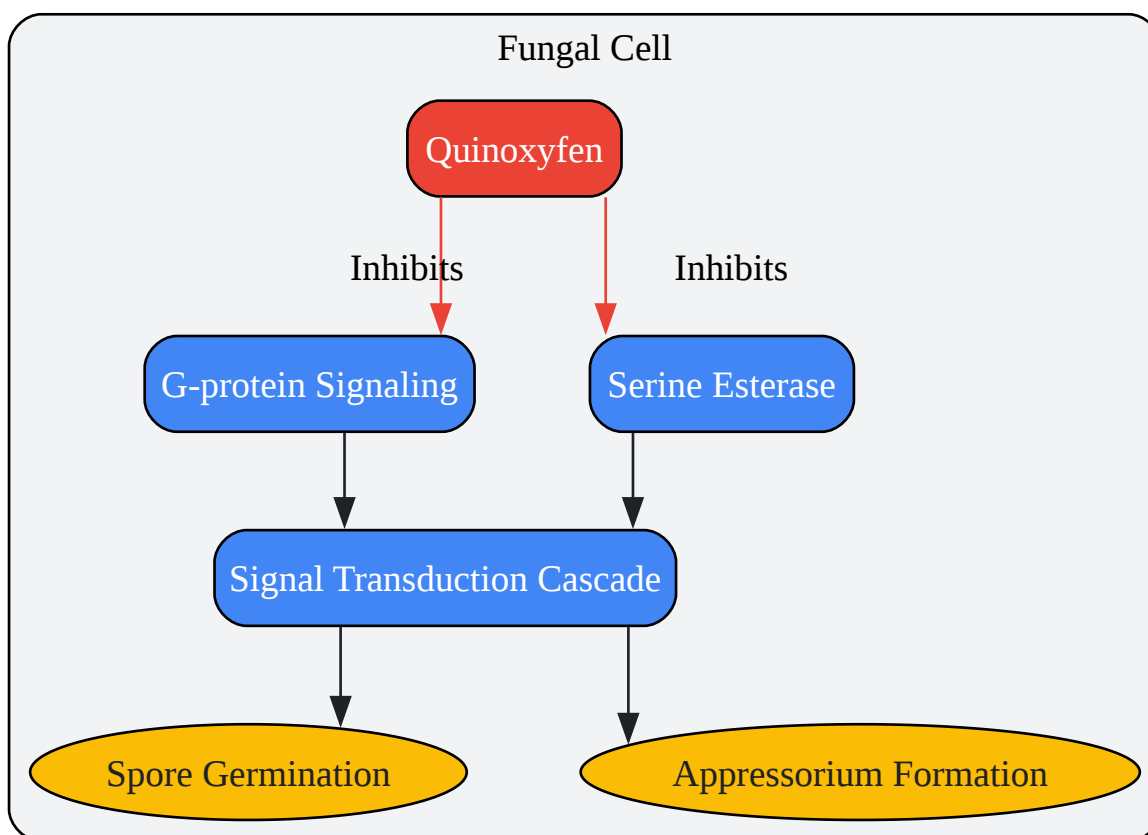
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Caption: General workflow for the analysis of Quinoxifen using an internal standard.

## Biological Activity and Signaling Pathway

Quinoxifen is a protectant fungicide that is effective against powdery mildew diseases. Its mode of action involves the disruption of signaling pathways in fungal spores. It is believed to interfere with G-protein signaling and may also target serine esterase activity. This disruption inhibits the germination of spores and the formation of appressoria, which are specialized infection structures.

### Proposed Signaling Pathway of Quinoxifen Action



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Caption: Proposed mechanism of action of Quinoxifen on fungal signaling pathways.

## Safety Information

The parent compound, Quinoxifen, may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects. Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling **Quinoxifen-d4**.

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. Quinoxifen-d4 | CAS | LGC Standards [lgcstandards.com]
- 3. Quinoxifen | CAS 124495-18-7 | LGC Standards [lgcstandards.com]
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